

# C.I. Pigment Yellow 155: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Pigment Yellow 155	
Cat. No.:	B3429796	Get Quote

CAS Number: 68516-73-4

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of C.I. **Pigment Yellow 155** (CAS No. 68516-73-4), a high-performance bisacetoacetarylide organic pigment. It covers its chemical and physical properties, synthesis, crystallographic data, and toxicological profile, with a focus on presenting quantitative data in a structured format. This document is intended for researchers, scientists, and professionals in drug development who may encounter or utilize this compound in their work.

### **Chemical and Physical Properties**

C.I. **Pigment Yellow 155** is a brilliant, greenish-yellow pigment known for its excellent fastness properties. It belongs to the disazo class of organic pigments.[1]

Table 1: General and Physical Properties of C.I. Pigment Yellow 155



Property	Value	Reference(s)
C.I. Name	Pigment Yellow 155	[2]
C.I. Number	200310	[2]
Chemical Class	Bisacetoacetarylide	[3]
Molecular Formula	C34H32N6O12	[2]
Molecular Weight	716.65 g/mol	[2]
Appearance	Yellow Powder	[4]
Density	1.3 - 1.5 g/cm <sup>3</sup>	[4]
Specific Surface Area	50 m²/g	[5]
Oil Absorption	35 - 50 ml/100g	[3]
pH Value	5.0 - 7.0	[3]

Table 2: Fastness and Resistance Properties of C.I. Pigment Yellow 155

Property	Rating/Value	Reference(s)
Heat Resistance	180 - 300 °C	[3][5]
Light Fastness (Full Shade)	7-8 (on a scale of 1-8)	[3]
Weather Resistance	Good	[1]
Acid Resistance	5 (on a scale of 1-5)	[3]
Alkali Resistance	5 (on a scale of 1-5)	[3]
Water Resistance	5 (on a scale of 1-5)	[3]
Solvent Resistance	Good	[5]
Migration Resistance	5 (on a scale of 1-5)	[3]

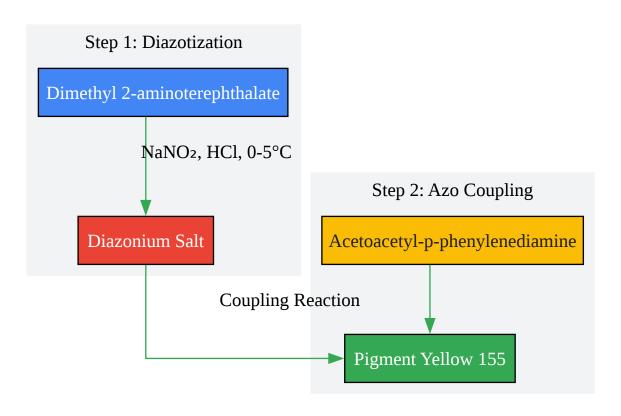
# **Synthesis**



The synthesis of C.I. **Pigment Yellow 155** is a multi-step process involving diazotization and an azo coupling reaction. The primary raw materials are Dimethyl 2-aminoterephthalate and N,N'-1,4-phenylenebis(3-oxobutanamide) (acetoacetyl-p-phenylenediamine).

### **Synthesis Pathway**

The overall synthetic pathway can be represented as follows:



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Caption: Synthesis of C.I. Pigment Yellow 155.

### **Experimental Protocol (Representative)**

The following is a representative experimental protocol based on information from patent literature. Note that specific conditions and reagents may vary.

Step 1: Preparation of the Diazo Component Solution

• In a suitable reaction vessel, charge water, hydrochloric acid, and acetic acid.



- Slowly add Dimethyl 2-aminoterephthalate to the acid solution with stirring.
- Cool the resulting slurry to 0-5°C using an ice bath.
- Prepare a solution of sodium nitrite in water.
- Slowly add the sodium nitrite solution to the cooled slurry of Dimethyl 2-aminoterephthalate
  while maintaining the temperature between 0-5°C to form the diazonium salt solution. The
  reaction is typically monitored for completion using a starch-iodide test for excess nitrous
  acid.

#### Step 2: Preparation of the Coupling Component Solution

- In a separate vessel, dissolve N,N'-1,4-phenylenebis(3-oxobutanamide) in an aqueous alkaline solution (e.g., sodium hydroxide solution).
- Adjust the pH of the solution as necessary with acetic acid or another suitable acid to form a
  fine suspension or solution of the coupling component.

#### Step 3: Azo Coupling Reaction

- The diazonium salt solution from Step 1 is slowly added to the coupling component solution from Step 2. Alternatively, both solutions can be simultaneously added to a vessel containing a buffer solution.
- The temperature of the reaction mixture is maintained at a low temperature, typically below 20°C.
- The pH of the reaction is carefully controlled, often in the range of 4.5-6.0, by the addition of a buffer or a dilute acid/base.
- The coupling reaction proceeds to form the crude Pigment Yellow 155 as a precipitate.

#### Step 4: Post-Treatment and Isolation

• The crude pigment slurry is often heated to a higher temperature (e.g., 90-95°C) for a period of time to promote crystal growth and improve pigment properties.



- The pigment is then isolated by filtration.
- The filter cake is washed thoroughly with water to remove residual salts and impurities.
- The final product is dried in an oven to yield C.I. **Pigment Yellow 155** as a fine powder.

### Crystallography

The crystal structure of C.I. **Pigment Yellow 155** has been determined by X-ray diffraction. The molecule exists in the bisketohydrazone tautomeric form, which is stabilized by intramolecular hydrogen bonding.

Table 3: Crystallographic Data for C.I. Pigment Yellow 155

Parameter	Value	Reference(s)
Crystal System	Triclinic	[6]
Space Group	P-1	[6]
a (Å)	8.012(2)	[6]
b (Å)	9.123(2)	[6]
c (Å)	12.156(3)	[6]
α (°)	85.12(3)	[6]
β (°)	81.34(3)	[6]
γ (°)	73.18(3)	[6]
Volume (ų)	834.1(4)	[6]
Z	1	[6]

The molecular structure features a nearly planar conformation, which contributes to its high performance as a pigment.

## **Spectroscopic Data**



Detailed spectroscopic data for C.I. **Pigment Yellow 155** is not widely available in the public domain. However, based on its chemical structure, the following spectral characteristics can be anticipated:

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands for N-H stretching (around 3200-3400 cm<sup>-1</sup>), C=O stretching of the ester and amide groups (in the range of 1650-1750 cm<sup>-1</sup>), C=C stretching of the aromatic rings (around 1450-1600 cm<sup>-1</sup>), and N=N stretching of the azo group (around 1400-1450 cm<sup>-1</sup>). An entry for the IR spectrum of **Pigment Yellow 155** exists in the Infrared and Raman Users Group (IRUG) spectral database.[7]
- UV-Visible Spectroscopy: In the solid state (as a dispersion), it exhibits a strong absorbance in the blue region of the visible spectrum, leading to its brilliant yellow appearance. The λmax is expected to be in the range of 400-450 nm.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra would provide detailed information about the molecular structure. The <sup>1</sup>H-NMR spectrum would show signals corresponding to the aromatic protons, the N-H protons of the amide groups, and the methyl protons of the ester and acetoacetyl groups. Due to its low solubility, obtaining high-resolution NMR spectra in common solvents is challenging.

## **Toxicological Profile**

The toxicological data for C.I. **Pigment Yellow 155** is limited. However, extensive data is available for the class of diarylide yellow pigments, which are generally considered to have a low order of toxicity due to their very low solubility in water and biological media.

Table 4: Toxicological Data for Diarylide Yellow Pigments (as a class)



Endpoint	Result	Refere
Acute Oral Toxicity (LD50, rat)	> 2000 mg/kg bw	
Skin Irritation	Non-irritating	-
Eye Irritation	Minimally irritating	
Skin Sensitization	Not a sensitizer	_
Mutagenicity (Ames Test)	Generally non-mutagenic	_
Carcinogenicity	No evidence of carcinogenicity	-

It is important to note that while diarylide pigments themselves are considered non-toxic, some older pigments in this class based on 3,3'-dichlorobenzidine can release this carcinogen at temperatures above 200°C. C.I. **Pigment Yellow 155** is not based on 3,3'-dichlorobenzidine.[2]

### **Ecotoxicity**

Due to their extremely low water solubility, diarylide pigments are not expected to be bioavailable to aquatic organisms and are therefore considered to have a low potential for environmental toxicity. They are not readily biodegradable but also have a low potential for bioaccumulation.

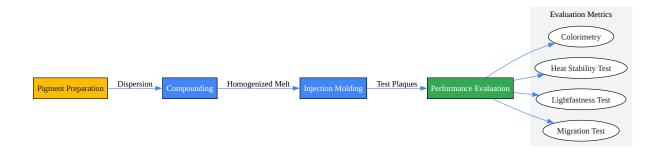
# **Applications and Performance Testing**

C.I. **Pigment Yellow 155** is a high-performance pigment used in demanding applications where excellent lightfastness, heat stability, and resistance to migration are required. Its primary applications are in the coloration of plastics, printing inks, and coatings.[1]

### **Performance Testing Workflow**

The following diagram illustrates a typical workflow for evaluating the performance of C.I. **Pigment Yellow 155** in a plastic application.





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Caption: Performance Testing Workflow in Plastics.

Experimental Protocol for Performance Testing in Plastic (Example: HDPE)

- Compounding:
  - Dry the High-Density Polyethylene (HDPE) resin to the recommended moisture content.
  - Pre-mix the C.I. Pigment Yellow 155 powder with the HDPE resin at a specified concentration (e.g., 0.1% for full shade, or a combination with TiO<sub>2</sub> for tints).
  - Melt-compound the mixture using a twin-screw extruder at a specified temperature profile (e.g., 180-220°C).
- Specimen Preparation:
  - Injection mold the compounded pellets into standard test plaques (e.g., 2mm or 3mm thickness) under controlled conditions of temperature and pressure.
- Performance Evaluation:



- Colorimetric Analysis: Measure the color coordinates (L, a, b, C, h°) of the plaques using a spectrophotometer.
- Heat Stability: Expose the colored plaques to a series of increasing temperatures in an oven for a fixed duration (e.g., 5 minutes at each temperature step from 200°C to 300°C).
   Evaluate the color change (ΔΕ\*) at each step.
- Lightfastness: Expose the plaques to a xenon arc lamp according to a standard test method (e.g., ISO 4892-2). Evaluate the color change at specified intervals.
- Migration Resistance: Place a colored plaque in contact with an uncolored PVC plaque under a defined pressure and temperature for a set time (e.g., 24 hours at 80°C). Assess the extent of color transfer to the PVC plaque.

#### Conclusion

C.I. **Pigment Yellow 155** is a high-performance bisacetoacetarylide pigment with a well-defined chemical structure and excellent fastness properties. Its low toxicity profile, typical of this class of pigments, makes it a suitable colorant for a wide range of applications. This guide provides a consolidated source of technical information to aid researchers and scientists in understanding and potentially utilizing this compound. Further research to obtain and publish detailed spectroscopic and specific toxicological data for this particular CAS number would be beneficial to the scientific community.

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- To cite this document: BenchChem. [C.I. Pigment Yellow 155: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3429796#c-i-pigment-yellow-155-cas-number-68516-73-4]

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